A Guide to the Spectroscopic Characterization of Pentabromophenyl Acrylate

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Compound of Interest

Compound Name:	*Pentabromophenyl acrylate*
CAS No.:	*52660-82-9*
Cat. No.:	*B1587549*

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Abstract

Pentabromophenyl acrylate (PBPA) is a halogenated monomer of significant interest in materials science, primarily for its application in the synthesis of polymers with high refractive indices and inherent flame-retardant properties. The precise control over polymerization processes and the final properties of the resulting materials are critically dependent on the purity and structural integrity of the monomer. This technical guide provides an in-depth analysis of the expected spectroscopic signature of **Pentabromophenyl acrylate**, serving as a foundational reference for researchers in polymer chemistry, materials science, and drug development. By leveraging fundamental principles and comparative data from analogous structures, we will delineate the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. This document is structured to not only present the data but also to explain the causal relationships between the molecular structure and its spectroscopic output, thereby providing a robust framework for the characterization of this and related compounds.

Introduction and Molecular Structure

The unequivocal identification of a chemical compound is the bedrock of scientific research. For a molecule like **Pentabromophenyl acrylate**, which contains multiple reactive and characterizing moieties, a multi-faceted spectroscopic approach is essential. This guide outlines the expected data from ^{1}H NMR, ^{13}C NMR, IR, and Mass Spectrometry. It is important to note that publicly available, peer-reviewed experimental spectra for this specific molecule are scarce. Therefore, the data presented herein are predicted based on established spectroscopic principles and data from structurally related compounds. This predictive analysis provides a powerful tool for researchers to validate their own experimental findings.

The structure of **Pentabromophenyl acrylate** combines a highly substituted, electron-deficient aromatic ring with a reactive acrylate functional group. This unique combination dictates its chemical behavior and its distinct spectroscopic characteristics.

Caption: Molecular Structure of **Pentabromophenyl Acrylate**.

Proton (^{1}H) Nuclear Magnetic Resonance Spectroscopy

^{1}H NMR spectroscopy is invaluable for identifying the number and connectivity of hydrogen atoms in a molecule. In **Pentabromophenyl acrylate**, the only protons are those of the vinyl group. Due to their distinct chemical environments and spin-spin coupling, they give rise to a characteristic and complex splitting pattern.

Predicted ^{1}H NMR Data

The three vinyl protons form a classic ABC spin system, where each proton is coupled to the other two with different coupling constants. This results in each proton appearing as a doublet of doublets.

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Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration
Hc (trans to ester)	6.5 - 6.8	dd	Jtrans ≈ 17.4, Jgem ≈ 1.5	1H
Ha (cis to ester)	6.2 - 6.4	dd	Jcis ≈ 10.5, Jgem ≈ 1.5	1H
Hb (on same C as Hc/Ha)	5.9 - 6.1	dd	Jtrans ≈ 17.4, Jcis ≈ 10.5	1H

Note: Chemical shifts are predicted for $CDCl_3$ solvent relative to TMS at 0 ppm.

Interpretation and Causality

- Chemical Shifts: The vinyl protons are in the deshielded region of the spectrum (typically 4.5-7.0 ppm) due to the anisotropic effect of the C=C double bond and the electron-withdrawing nature of the adjacent carbonyl group.[1][2] The proton trans to the ester group (Hc) is generally the most deshielded.
- Splitting Pattern: The observed "doublet of doublets" (dd) for each proton arises from coupling to the other two non-equivalent vinyl protons.[3]
  - Trans-coupling (Jtrans): The coupling between protons on opposite sides of the double bond is the largest, typically 14-18 Hz.
  - Cis-coupling (Jcis): Coupling between protons on the same side of the double bond is smaller, around 8-12 Hz.
  - Geminal-coupling (Jgem): Coupling between protons on the same carbon is the smallest, usually 0-3 Hz.

Caption: Predicted ^1H-^1H coupling in the acrylate moiety.

Experimental Protocol: ^1H NMR Spectroscopy

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- Sample Preparation: Dissolve 5-10 mg of **Pentabromophenyl acrylate** in ~0.7 mL of deuterated chloroform ($CDCl_3$).
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ = 0.00 ppm).
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Set the spectral width to cover a range of 0-12 ppm.
  - Use a 90° pulse angle.
  - Set a relaxation delay of 2-5 seconds to ensure full relaxation of the nuclei.
  - Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- Data Processing: Apply Fourier transformation to the acquired Free Induction Decay (FID), followed by phase and baseline correction. Integrate the signals to determine the relative number of protons.

Carbon (^{13}C) Nuclear Magnetic Resonance Spectroscopy

^{13}C NMR provides a direct map of the carbon skeleton of a molecule. For **Pentabromophenyl acrylate**, we expect to see signals for the carbonyl carbon, the two vinyl carbons, and the carbons of the pentabromophenyl ring.

Predicted ^{13}C NMR Data

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Carbon Type	Predicted Chemical Shift (δ, ppm)
Carbonyl (C=O)	163 - 166
Vinyl (-CH=)	130 - 134
Vinyl (=CH_2)	128 - 131
Aromatic (C-O)	145 - 150
Aromatic (C-Br, ortho)	120 - 125
Aromatic (C-Br, meta)	123 - 128
Aromatic (C-Br, para)	121 - 126

Note: Chemical shifts are predicted for $CDCl_3$ solvent. The aromatic region will show fewer than 5 distinct peaks due to symmetry.

Interpretation and Causality

- Carbonyl Carbon: The ester carbonyl carbon is highly deshielded and appears far downfield, typically in the 160-180 ppm range.[4]
- Vinyl Carbons: The carbons of the C=C double bond appear in the 120-140 ppm region, similar to aromatic carbons. The carbon attached to the carbonyl group will be slightly more deshielded.
- Aromatic Carbons: The chemical shifts of the aromatic carbons are influenced by the substituents.
  - The carbon attached to the oxygen (C-O) will be the most deshielded in the aromatic region.
  - The carbons directly bonded to bromine (ipso-carbons) experience a "heavy atom effect," which is a shielding phenomenon that shifts their signals upfield compared to what would be expected based on electronegativity alone.[5][6][7] This can make their assignment complex without 2D NMR techniques. The five bromine atoms will lead to a complex but predictable pattern of shifts.

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Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^{1}H NMR. A higher concentration (20-50 mg) may be beneficial due to the low natural abundance of ^{13}C.
- Instrumentation: Acquire the spectrum on a 400 MHz (or higher) spectrometer, observing at the appropriate frequency for ^{13}C (e.g., 100 MHz).
- Acquisition Mode: Use a proton-decoupled mode (e.g., $\{^{1}H\}$-^{13}C) to produce a spectrum of singlets, simplifying interpretation.
- Acquisition Parameters:
  - Set the spectral width to 0-220 ppm.
  - Use a relaxation delay of 2-5 seconds.
  - Acquire a significantly larger number of scans (e.g., 1024 or more) compared to ^{1}H NMR to compensate for the low sensitivity of the ^{13}C nucleus.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Predicted IR Absorption Bands

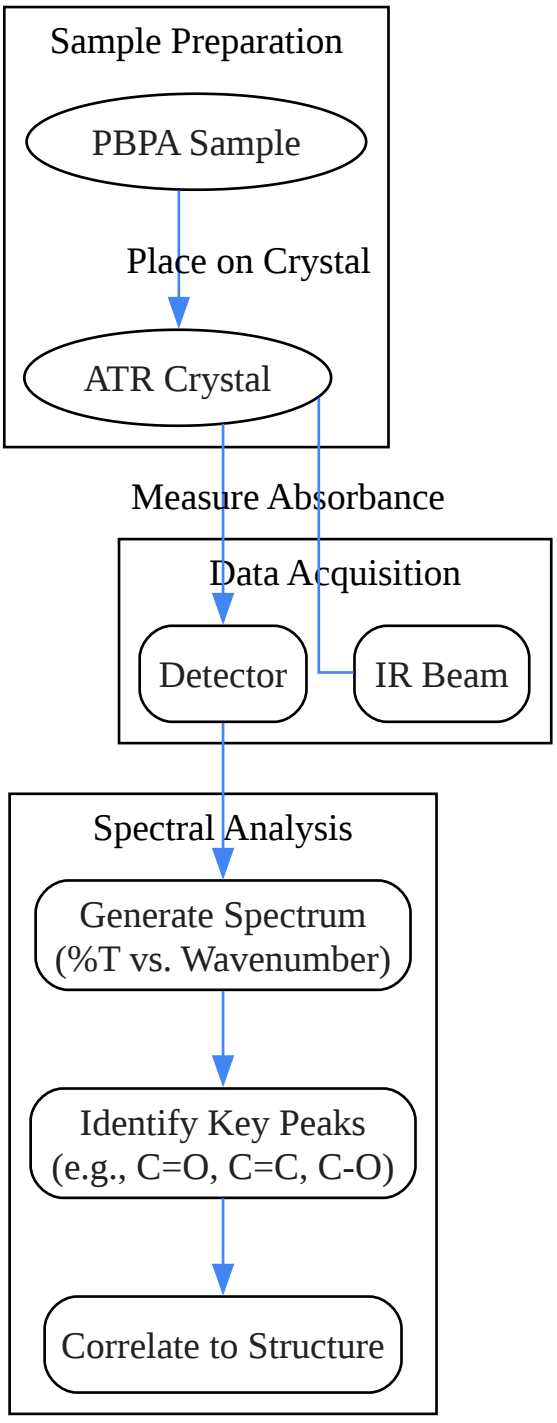
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Wavenumber (cm⁻¹)	Intensity	Vibrational Mode
~3100	Medium	=C-H Stretch (vinyl)
~1735	Strong, Sharp	C=O Stretch (ester)
~1635	Medium	C=C Stretch (vinyl)
~1450, ~1380	Medium-Weak	C=C Stretch (aromatic ring)
~1200, ~1150	Strong	C-O Stretch (ester)
800 - 600	Medium-Strong	C-Br Stretch

Interpretation and Causality

- C=O Stretch: The most prominent peak in the spectrum will be the strong, sharp absorption from the ester carbonyl group, expected around 1735 cm^{-1}. The conjugation with the pentabromophenyl ring slightly lowers this frequency from a typical saturated ester.[8]
- C=C Stretches: The vinyl C=C stretch will appear around 1635 cm^{-1}. The aromatic C=C stretching vibrations will produce weaker bands in the 1400-1600 cm^{-1} region.[9]
- C-O Stretches: The ester C-O single bond stretches will result in strong absorptions in the fingerprint region, typically between 1100-1300 cm^{-1}.[10]
- C-Br Stretches: The vibrations of the carbon-bromine bonds will give rise to absorptions in the low-frequency region of the spectrum (< 800 cm^{-1}).

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